3-Methyloct-7-yn-2-ol stability and reactivity

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Compound of Interest

Compound Name: *3-Methyloct-7-yn-2-ol*

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An In-depth Technical Guide on the Stability and Reactivity of **3-Methyloct-7-yn-2-ol**

Introduction

3-Methyloct-7-yn-2-ol is a bifunctional organic molecule featuring two key reactive centers: a secondary propargylic alcohol and a terminal alkyne. This unique combination imparts a rich and versatile chemical profile, making it a valuable intermediate in organic synthesis. The propargyl alcohol moiety consists of a hydroxyl group attached to a carbon atom adjacent to a carbon-carbon triple bond, a structure known for specific reactivity patterns such as oxidation and rearrangement.[1][2][3] The terminal alkyne provides an acidic proton and a site for various addition and coupling reactions.[4][5][6]

This guide provides a comprehensive analysis of the stability and reactivity of **3-Methyloct-7-yn-2-ol**, designed for researchers, scientists, and professionals in drug development. We will explore its structural properties, evaluate its stability under various conditions, and detail its reactivity at each functional group, supported by mechanistic insights and actionable experimental protocols.

Molecular Structure and Physicochemical Properties

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The structure of **3-Methyloct-7-yn-2-ol** is characterized by an eight-carbon chain with a methyl group at position 3, a hydroxyl group at position 2, and a terminal triple bond between carbons 7 and 8. The presence of a chiral center at carbon 2 means the molecule can exist as a pair of enantiomers.

Caption: 2D structure of **3-Methyloct-7-yn-2-ol**.

Predicted Physicochemical Properties

While extensive experimental data for this specific molecule is not widely published, its properties can be predicted based on its structure. These computed values serve as a useful baseline for experimental design.

Property	Predicted Value	Source
Molecular Formula	$C_9H_{16}O$	PubChem[7]
Molecular Weight	140.22 g/mol	PubChem[7]
XLogP3	2.3	PubChem[7]
Hydrogen Bond Donor Count	1	PubChem[7]
Hydrogen Bond Acceptor Count	1	PubChem[7]
Rotatable Bond Count	4	PubChem[7]

Stability Profile

The stability of **3-Methyloct-7-yn-2-ol** is dictated by the interplay of its two functional groups and their susceptibility to thermal and chemical degradation.

Thermal Stability

Organic molecules undergo thermal decomposition, or thermolysis, when subjected to sufficient heat, leading to the breaking of chemical bonds.[8] For a molecule like **3-Methyloct-7-yn-2-ol**, elevated temperatures could initiate several degradation pathways. The C-C bonds with the lowest dissociation energy are likely to cleave first, potentially leading to fragmentation into smaller alkenes, alkynes, and radicals.[9]

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Furthermore, propargyl alcohols are known to be susceptible to polymerization upon heating or in the presence of a base.[2] Therefore, it is crucial to avoid excessive temperatures during distillation or long-term storage.

Handling & Storage Recommendations:

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Inert Atmosphere: For long-term storage, blanketing with an inert gas like argon or nitrogen is recommended to prevent oxidative degradation.
- Temperature: Keep away from heat, open flames, and sources of ignition.[10]

Chemical Stability

The molecule's stability is highly dependent on the chemical environment.

- Acidic Conditions: Strong acids can protonate the hydroxyl group, converting it into a good leaving group (H_2O). This can facilitate E1 elimination to yield an enyne product.[11][12] Additionally, the terminal alkyne can undergo acid-catalyzed hydration, typically following Markovnikov's rule to form a methyl ketone, although this usually requires a mercury catalyst.[4][13]
- Basic Conditions: The molecule is susceptible to strong bases. The terminal alkyne proton is acidic (pKa ≈ 25) and can be readily deprotonated by bases such as sodium amide ($NaNH_2$) to form a highly nucleophilic acetylide anion.[5][6] As noted, bases can also catalyze the polymerization of the propargyl alcohol moiety.[2]

Reactivity and Synthetic Utility

The synthetic value of **3-Methyloct-7-yn-2-ol** lies in the ability to selectively target its two functional groups.

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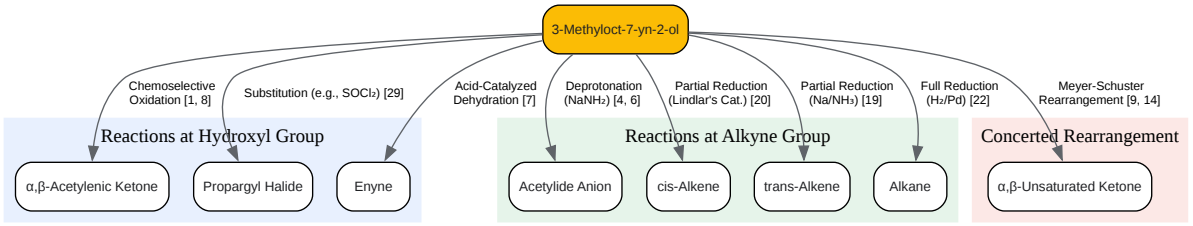

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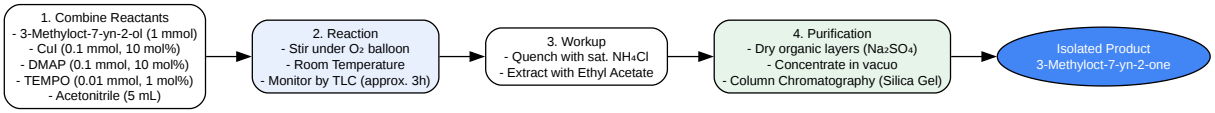
Caption: Overview of the primary reaction pathways for **3-Methyloct-7-yn-2-ol**.

Reactions at the Hydroxyl Group

The secondary alcohol can undergo oxidation, substitution, and elimination reactions.

A key transformation is the oxidation of the secondary alcohol to the corresponding ketone, 3-methyloct-7-yn-2-one. It is crucial to use mild and chemoselective conditions to avoid affecting the sensitive alkyne group.[1] Several methods are effective for oxidizing propargyl alcohols.[1][14][15] A copper(I)/TEMPO-catalyzed system using oxygen as the terminal oxidant is particularly efficient and mild.[1]

Experimental Protocol: Copper/TEMPO-Catalyzed Aerobic Oxidation[1]



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Caption: Workflow for the chemoselective oxidation of **3-Methyloct-7-yn-2-ol**.

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Causality: This system is highly effective because it operates under mild, neutral conditions, preventing acid- or base-catalyzed side reactions like alkyne hydration or polymerization. The catalytic cycle is gentle enough to leave the triple bond intact, demonstrating high chemoselectivity.[1]

The hydroxyl group can be converted into a better leaving group to facilitate substitution reactions. Treatment with reagents like thionyl chloride ($SOCl_2$) or phosphorus tribromide (PBr_3) can yield the corresponding propargyl halides via an SN2 mechanism.[12] Alternatively, strong acidic conditions can promote E1 dehydration to form an enyne.[12]

Reactions at the Alkyne Group

The terminal alkyne is a versatile handle for carbon-carbon bond formation and functional group interconversion.

The terminal proton can be removed with a strong base like $NaNH_3$ to generate a potent carbon nucleophile, a sodium acetylide.[4] This anion can then participate in S_n2 reactions with primary alkyl halides to extend the carbon chain.[4]

The alkyne can be selectively reduced to an alkene or fully reduced to an alkane. The choice of reagent dictates the stereochemical outcome of the partial reduction.[13]

Reaction	Reagent System	Product	Stereochemistry	Citation(s)
Partial Reduction	H_2, Lindlar's Catalyst ($Pd/CaCO_3$, quinoline)	cis-Alkene	syn-addition	[13][16]
Partial Reduction	Na or Li in liquid NH_3	trans-Alkene	anti-addition	[13][17][18]
Full Reduction	H_2 (excess), Pd/C, Pt, or Ni catalyst	Alkane	N/A	[18]

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Causality: Lindlar's catalyst is "poisoned" to reduce its activity, allowing the reaction to stop at the alkene stage.[16] The dissolving metal reduction proceeds through a radical anion intermediate, where the more stable trans-vinyl radical is preferentially formed, leading to the trans-alkene product.[18]

The alkyne can undergo hydration. Mercuric ion-catalyzed hydration adds water across the triple bond with Markovnikov regioselectivity to yield a methyl ketone after tautomerization of the enol intermediate.[4][13] Conversely, hydroboration-oxidation results in anti-Markovnikov addition to produce an aldehyde.[5][13] Electrophilic halogenation with reagents like Br_2 or I_2 can also occur, adding one or two equivalents of the halogen across the triple bond.[3][13]

Cooperative Reactivity: Meyer-Schuster Rearrangement

Propargyl alcohols are known to undergo acid-catalyzed rearrangement to form α,β-unsaturated carbonyl compounds.[2] For a secondary propargylic alcohol like **3-Methyloct-7-yn-2-ol**, this Meyer-Schuster rearrangement would lead to the formation of an α,β-unsaturated ketone.[3][19] This reaction highlights the cooperative reactivity of the adjacent alcohol and alkyne functionalities.

Summary and Outlook

3-Methyloct-7-yn-2-ol is a molecule with a well-defined yet versatile reactivity profile. Its stability is conditional, requiring careful consideration of temperature and pH to prevent unwanted polymerization, elimination, or rearrangement. The true strength of this compound lies in the orthogonal reactivity of its secondary alcohol and terminal alkyne groups.

- Stability: The compound is susceptible to heat, strong acids, and strong bases. Controlled conditions are necessary for storage and handling.
- Reactivity: It offers multiple handles for synthetic modification. The alcohol can be selectively oxidized to a ketone, while the alkyne can be selectively reduced to either a cis- or trans-alkene, or used as a nucleophile after deprotonation.

The ability to perform these transformations chemoselectively makes **3-Methyloct-7-yn-2-ol** a valuable building block for the synthesis of complex natural products, active pharmaceutical ingredients, and novel materials where precise control over functionality and stereochemistry is paramount.

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